

Physical and chemical properties of 4-Bromo-N-chlorobenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-N-chlorobenzamide

Cat. No.: B15476161

[Get Quote](#)

An In-depth Technical Guide to 4-Bromo-N-chlorobenzamide

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Bromo-N-chlorobenzamide**. Given the limited availability of direct experimental data for this specific compound, this document extrapolates information from its parent compound, 4-bromobenzamide, and the well-documented chemistry of the N-chloroamide functional group. This guide is intended for researchers, scientists, and professionals in drug development and organic synthesis.

Physical and Chemical Properties

Direct experimental data for **4-Bromo-N-chlorobenzamide** is not extensively reported in the literature. However, its fundamental properties can be predicted. For comparative purposes, the known properties of the parent compound, 4-bromobenzamide, and the related 4-bromo-2-chlorobenzamide are provided.

Table 1: Predicted and Comparative Physical & Chemical Properties

Property	4-Bromo-N-chlorobenzamide (Predicted/Calculated)	4-Bromobenzamide (Experimental)	4-Bromo-2-chlorobenzamide (Experimental)
Molecular Formula	C ₇ H ₅ BrClNO	C ₇ H ₆ BrNO	C ₇ H ₅ BrClNO
Molecular Weight	234.48 g/mol	200.03 g/mol [1]	234.48 g/mol [2][3]
IUPAC Name	4-Bromo-N-chlorobenzamide	4-Bromobenzamide	4-Bromo-2-chlorobenzamide[2][3]
CAS Number	Not available	698-67-9[1]	426265-73-8[2][3]
Appearance	Predicted to be a solid	White to off-white powder[1]	White solid[4]
Melting Point	Not available	190-193 °C[1]	Not available
Boiling Point	Not available	309.9 °C at 760 mmHg[5]	Not available
Solubility	Predicted to be soluble in organic solvents, insoluble in water.	Not specified	Insoluble in water, soluble in organic solvents[4].
XLogP3	Not available	1.8	2.2[2][3]
Hydrogen Bond Donor Count	0	1	1[2][3]
Hydrogen Bond Acceptor Count	1	1	1[2][3]

Synthesis and Experimental Protocols

4-Bromo-N-chlorobenzamide can be synthesized from its parent amide, 4-bromobenzamide, via N-chlorination. Several methods exist for the N-chlorination of amides, utilizing reagents such as calcium hypochlorite, trichloroisocyanuric acid (TCICA), and tert-butyl hypochlorite.[5][6][7] The use of TCICA in methanol is a simple and efficient general procedure.[5]

Experimental Protocol: N-chlorination of 4-Bromobenzamide using Trichloroisocyanuric Acid (TCICA)

This protocol is a general procedure adapted for the synthesis of **4-Bromo-N-chlorobenzamide**.^[5]

Materials:

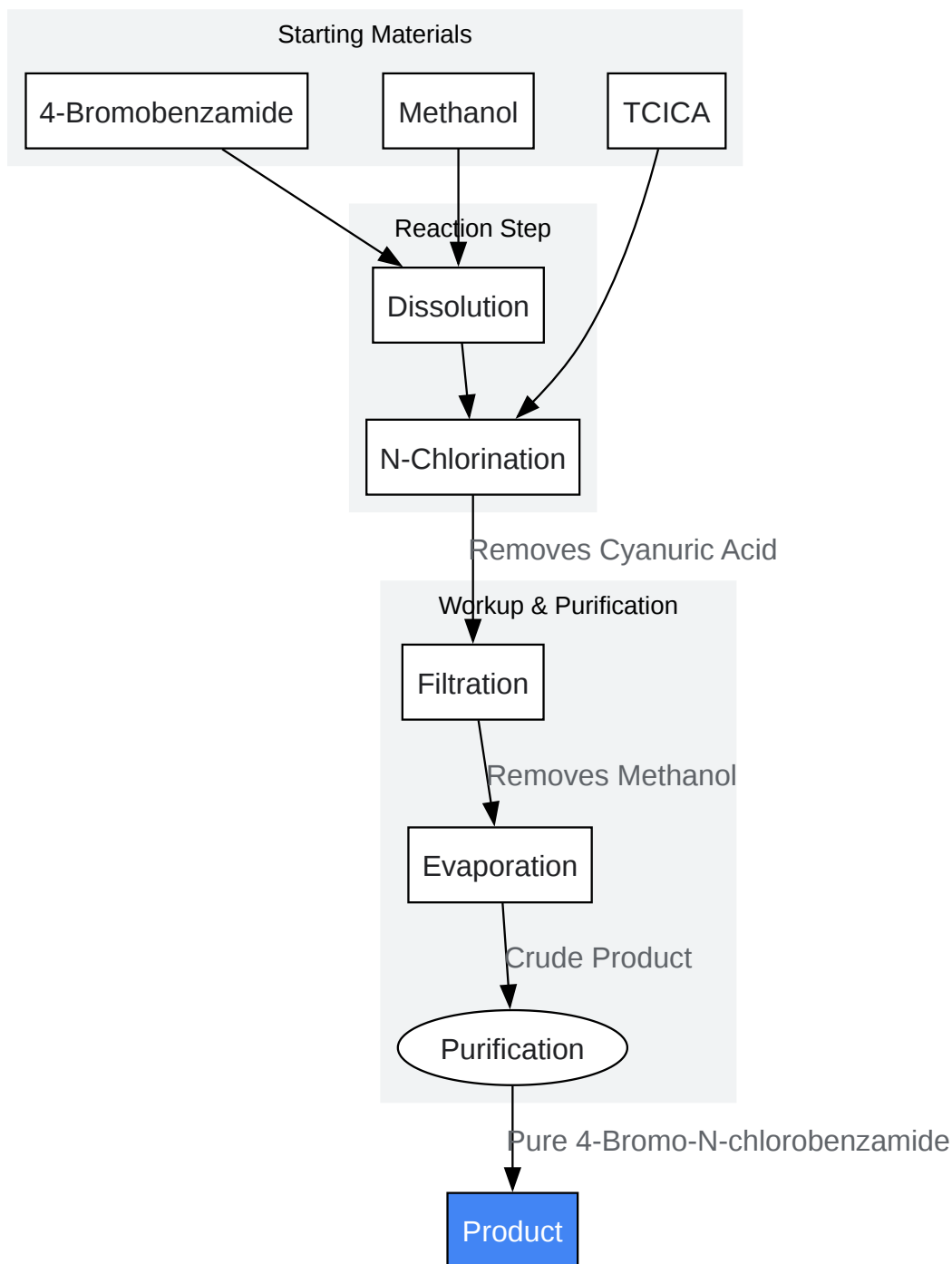
- 4-Bromobenzamide
- Trichloroisocyanuric acid (TCICA)
- Methanol
- Round-bottom flask
- Magnetic stirrer
- Filtration apparatus
- Rotary evaporator
- Chromatography equipment (if necessary for purification)

Procedure:

- In a round-bottom flask, dissolve 4-bromobenzamide (1 equivalent) in methanol with stirring until a clear solution is obtained.
- Add TCICA (approximately 0.37 equivalents, as TCICA has three active chlorine atoms) to the solution. The reaction is typically run with a slight excess of chlorinating agent equivalents.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC). For many amides, the reaction is complete within 30-60 minutes.^[5]

- Upon completion, a solid precipitate of cyanuric acid will have formed. Remove this by-product by filtration.
- Evaporate the methanol from the filtrate under reduced pressure using a rotary evaporator.
- The resulting crude product, **4-Bromo-N-chlorobenzamide**, can be purified by recrystallization or flash chromatography if necessary. N-chloroamides have been shown to be stable enough for isolation by aqueous workup and column chromatography.[8]

Workflow for the Synthesis of 4-Bromo-N-chlorobenzamide

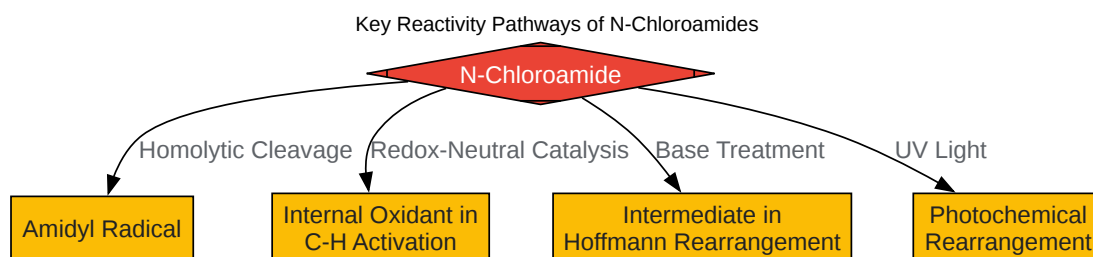
[Click to download full resolution via product page](#)

Synthesis Workflow Diagram

Chemical Reactivity and Stability

N-chloroamides are versatile reagents in organic synthesis due to the reactive N-Cl bond.

- **Internal Oxidant:** The N-Cl bond serves as an internal oxidant in various reactions, such as in transition metal-catalyzed C-H activation/annulation reactions for synthesizing isoquinolones. [9] This avoids the need for an external metal oxidant.
- **Radical Precursors:** They can act as sources of amidyl radicals, which are key intermediates in various transformations.[6]
- **Rearrangement Reactions:** N-chloroamides are classic intermediates in the Hoffmann degradation, which converts amides into primary amines with one less carbon atom.[5]
- **Photochemical Reactivity:** Aromatic N-chloroamides can undergo a solid-state photochemical rearrangement when exposed to UV light or sunlight, converting them to chloroaromatic amides.[10]
- **Stability:** While reactive, many N-chloroamides exhibit good chemical stability. They can be isolated, purified by standard methods like column chromatography, and stored at low temperatures (-18 °C) for extended periods without significant decomposition.[8]



[Click to download full resolution via product page](#)

Reactivity of N-Chloroamides

Spectral Data

Specific experimental spectra for **4-Bromo-N-chlorobenzamide** are not available. The following tables provide expected IR absorption bands for the N-chloroamide functional group and the experimental spectral data for the parent compound, 4-bromobenzamide, for reference.

Table 2: Predicted IR Spectral Data for **4-Bromo-N-chlorobenzamide**

Functional Group	Characteristic Absorption (cm ⁻¹)	Reference
N-H Stretch	3125 - 3134	[5]
C=O (Amide I)	~1660	[5]
N-Cl Stretch	894 - 1267	[5]

Table 3: Experimental Spectral Data for 4-Bromobenzamide

Spectrum Type	Key Peaks / Shifts	Reference
IR (KBr disc)	Available, characteristic amide and aromatic peaks.	[5][11]
¹ H NMR (90 MHz in DMSO-d ₆)	Available, shows aromatic and amide protons.	[5]

Safety and Handling

While a specific safety data sheet for **4-Bromo-N-chlorobenzamide** is not available, general precautions for handling N-chloroamides and related brominated aromatic compounds should be followed.

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, chemical-resistant gloves, and safety goggles.

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[\[12\]](#)[\[13\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from heat, light, and incompatible materials such as strong oxidizing agents and bases.[\[12\]](#)
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations.[\[12\]](#)

This guide serves as a foundational resource for understanding the properties and chemistry of **4-Bromo-N-chlorobenzamide**. Researchers should always exercise caution and perform small-scale trials when working with new or lesser-known compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdnsciencepub.com [cdnsciencepub.com]
- 2. New Protocol for Efficient N-Chlorinations of Amides and Carbamates [organic-chemistry.org]
- 3. 4-Bromo-2-chlorobenzamide | C7H5BrClNO | CID 21904752 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. sciencemadness.org [sciencemadness.org]
- 6. ricerca.unich.it [ricerca.unich.it]
- 7. researchgate.net [researchgate.net]
- 8. Synthesis, structure and stereodynamics of atropisomeric N -chloroamides - Chemical Communications (RSC Publishing) DOI:10.1039/D4CC00268G [pubs.rsc.org]
- 9. chemrxiv.org [chemrxiv.org]

- 10. pubs.acs.org [pubs.acs.org]
- 11. sciencemadness.org [sciencemadness.org]
- 12. fishersci.com [fishersci.com]
- 13. 4-bromo-2-chlorobenzamide 98% | CAS: 426265-73-8 | AChemBlock [achemblock.com]
- To cite this document: BenchChem. [Physical and chemical properties of 4-Bromo-N-chlorobenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15476161#physical-and-chemical-properties-of-4-bromo-n-chlorobenzamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com